

solubility of Methyl 2-Octynoate-d5 in organic solvents

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Compound of Interest

Compound Name: Methyl 2-Octynoate-d5

Cat. No.: B12370805

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An In-depth Technical Guide to the Solubility of **Methyl 2-Octynoate-d5** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Methyl 2-Octynoate-d5** in various organic solvents. While specific quantitative data for the deuterated form is not readily available, the solubility is expected to be nearly identical to its non-deuterated counterpart, Methyl 2-Octynoate. This document compiles known solubility data for Methyl 2-Octynoate, details experimental protocols for solubility determination, and presents a relevant experimental workflow for its application in cosmetic allergen analysis.

Solubility of Methyl 2-Octynoate

The solubility of a compound is a critical physical property for its application in research and development, influencing formulation, delivery, and analytical method development. The following table summarizes the known qualitative solubility of Methyl 2-Octynoate in a range of common organic solvents.

Data Presentation: Solubility of Methyl 2-Octynoate

Solvent	Solubility
Chloroform	Slightly Soluble [1] [2] [3]
Ethanol	Soluble [4]
Methanol	Slightly Soluble [1] [2] [3]
Propylene Glycol	Slightly Soluble [4]
Fixed Oils	Soluble [4]
Water	Insoluble [4]
Glycerin	Insoluble [4]

Note on Deuterated Form (**Methyl 2-Octynoate-d5**): The substitution of hydrogen with deuterium atoms generally has a negligible effect on the solubility of a molecule in organic solvents. Therefore, the solubility profile of **Methyl 2-Octynoate-d5** is expected to be highly comparable to that of Methyl 2-Octynoate.

Experimental Protocols for Solubility Determination

Accurate determination of a compound's solubility is fundamental for its practical application. Below are detailed methodologies for both qualitative and quantitative assessment of solubility in organic solvents.

Qualitative Solubility Determination

This method provides a rapid assessment of the extent to which a compound dissolves in a particular solvent.

Objective: To visually determine if a compound is soluble, slightly soluble, or insoluble in a given organic solvent.

Materials:

- Test compound (**Methyl 2-Octynoate-d5**)
- A selection of organic solvents (e.g., ethanol, methanol, chloroform)

- Small test tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- Add approximately 10 mg of **Methyl 2-Octynoate-d5** to a clean, dry test tube.
- Add 1 mL of the selected organic solvent to the test tube.
- Vortex the mixture vigorously for 30 seconds.
- Visually inspect the solution against a dark background.
 - Soluble: The solid completely dissolves, and the solution is clear.
 - Slightly Soluble: A portion of the solid dissolves, but some undissolved particles remain, or the solution appears cloudy.
 - Insoluble: The solid does not appear to dissolve, and the solvent remains clear with the solid settled at the bottom.
- If the compound appears insoluble, the mixture can be gently warmed to assess the effect of temperature on solubility.
- Record the observations for each solvent tested.

Quantitative Solubility Determination (Shake-Flask Method)

This method provides a precise measurement of a compound's solubility in a solvent at a specific temperature.

Objective: To determine the equilibrium concentration of **Methyl 2-Octynoate-d5** in a specific organic solvent.

Materials:

- Test compound (**Methyl 2-Octynoate-d5**)
- Selected organic solvent
- Scintillation vials or flasks with screw caps
- Orbital shaker or rotator
- Constant temperature bath or incubator
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system

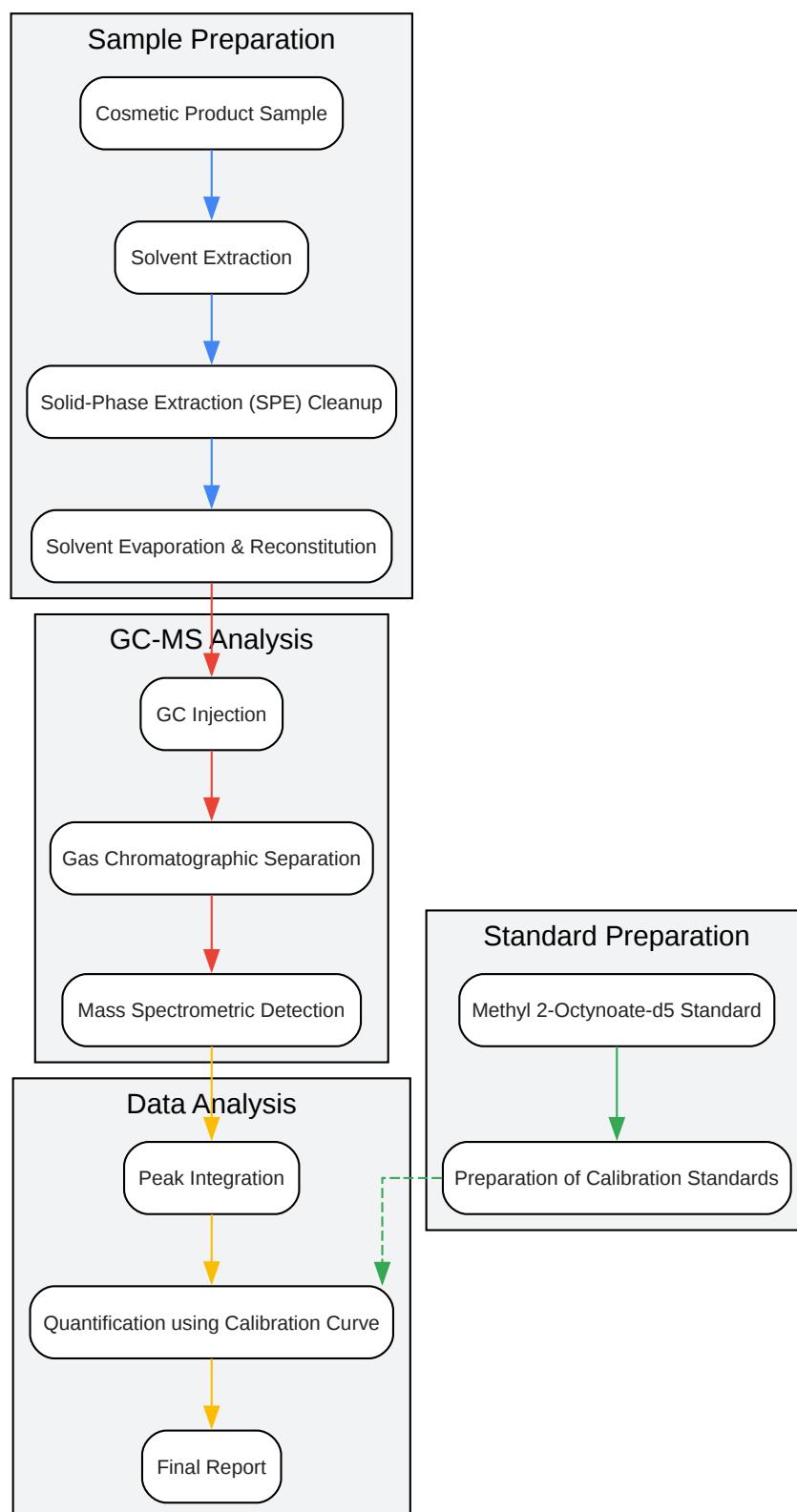
Procedure:

- Add an excess amount of **Methyl 2-Octynoate-d5** to a flask.
- Add a known volume of the selected organic solvent to the flask.
- Seal the flask and place it in a constant temperature bath on an orbital shaker.
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the mixture to stand undisturbed in the constant temperature bath for a sufficient time to allow undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Dilute the filtered solution with a known volume of the solvent.
- Analyze the concentration of **Methyl 2-Octynoate-d5** in the diluted solution using a calibrated HPLC or GC-MS method.

- Calculate the original solubility based on the measured concentration and the dilution factor.

Mandatory Visualization: Experimental Workflow

Methyl 2-Octynoate is utilized as a standard in the analysis of fragrance allergens in cosmetic products. The following diagram illustrates a typical experimental workflow for the quantification of such an allergen using Gas Chromatography-Mass Spectrometry (GC-MS).

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- To cite this document: BenchChem. [solubility of Methyl 2-Octynoate-d5 in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12370805#solubility-of-methyl-2-octynoate-d5-in-organic-solvents>

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